

Personal protective equipment for handling 4-(Diethylamino)salicylaldehyde

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Compound of Interest

Compound Name: 4-(Diethylamino)salicylaldehyde

Cat. No.: B093021

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Essential Safety and Handling Guide: 4-(Diethylamino)salicylaldehyde

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-(Diethylamino)salicylaldehyde**. Adherence to these procedures is crucial for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

4-(Diethylamino)salicylaldehyde is classified as a hazardous substance. It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure and ensure personal safety.

Signal Word: Warning[1][2]

Hazard Statements:

- Causes skin irritation (H315).[1][2]
- Causes serious eye irritation (H319).[1][2]

- May cause respiratory irritation (H335).[[1](#)][[2](#)]
- Toxic to aquatic life with long-lasting effects (H411).[[1](#)]

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields	Must meet ANSI Z87.1 standard. [3]
Chemical Safety Goggles	Required when there is a splash hazard. [3] [4]	
Face Shield	To be worn over safety glasses or goggles during procedures with a high risk of splashing. [3] [5]	
Hand Protection	Chemical-resistant Gloves	Disposable nitrile gloves are suitable for incidental contact. [3] For prolonged contact, heavier-duty gloves should be worn. [3] Always inspect gloves before use and remove them immediately if contaminated. [3] [6]
Body Protection	Laboratory Coat	A standard lab coat is required to protect personal clothing. [3] [6]
Chemical-resistant Apron	Recommended for procedures involving large quantities or a high risk of splashing.	
Respiratory Protection	NIOSH-approved Respirator	A dust mask (e.g., N95) should be used if handling the powder outside of a fume hood to avoid inhaling dust particles. [2] [4] Use in a well-ventilated area is essential. [1] [4] [7]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately.[1][4][7] If breathing is difficult, provide oxygen.[1][7] If breathing has stopped, give artificial respiration.[1][4][7] Seek immediate medical attention.[1][4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][4][7] Get medical attention if irritation develops or persists.[1][7] Wash contaminated clothing before reuse.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][4][7] Remove contact lenses if present and easy to do.[1][4] Seek immediate medical attention.[1][4][7]
Ingestion	Do NOT induce vomiting.[1][4][7] If the person is conscious and alert, give 2-4 cupfuls of milk or water.[7] Never give anything by mouth to an unconscious person.[1][4][7] Seek immediate medical attention.[1][4][7]

Handling, Storage, and Disposal

Proper handling and storage are essential to maintain the chemical's integrity and prevent accidents.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][7]
- Avoid contact with skin, eyes, and clothing.[1]
- Avoid breathing dust.[1][4]

- Wash hands thoroughly after handling.[[1](#)][[4](#)][[7](#)]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[[7](#)]

Storage:

- Store in a cool, dry, and well-ventilated area.[[1](#)][[7](#)]
- Keep the container tightly closed when not in use.[[1](#)][[4](#)][[7](#)]
- The substance is air and moisture sensitive; consider storing under an inert atmosphere.[[4](#)][[8](#)]
- Store locked up.[[1](#)][[4](#)]

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[[1](#)][[4](#)]
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[[1](#)][[4](#)]
- Do not reuse empty containers.[[1](#)] Dispose of them as unused product.[[1](#)]

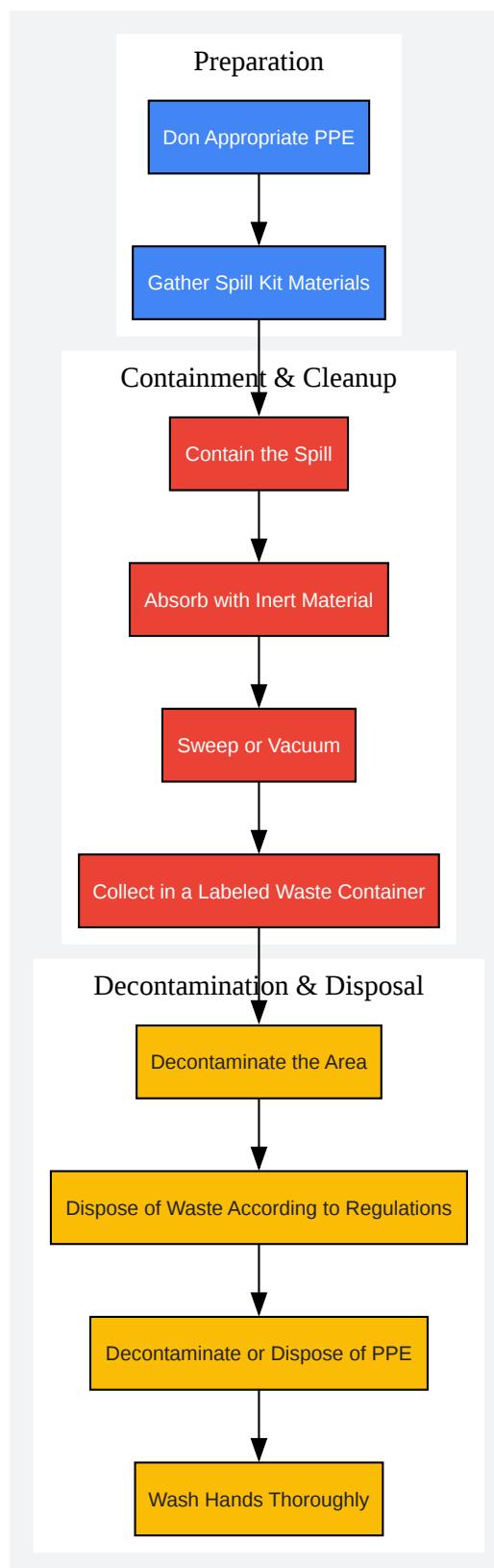
Quantitative Data

The following table summarizes key quantitative data for **4-(Diethylamino)salicylaldehyde**.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO ₂ [2] [9] [10]
Molecular Weight	193.24 g/mol [2] [10]
Melting Point	60-62 °C [2] [9] [11]
Boiling Point	329.46 °C (estimate) [9] [11]
Appearance	Beige to lilac purple solid [7] or yellow to brown crystalline powder. [9] [11]
Solubility	Insoluble in water. [9] [11] Soluble in ethanol, acetone, benzene, and ether. [9] Slightly soluble in DMSO and methanol. [9]
Oral LD50 (Rat)	2262 mg/kg [7]
Oral LD50 (Mouse)	1131 mg/kg [7]
Dermal LD50 (Rat)	>2500 mg/kg [7]

Operational Plans

The following diagrams illustrate the procedural workflows for handling **4-(Diethylamino)salicylaldehyde**.



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Caption: Workflow for handling a chemical spill of **4-(Diethylamino)salicylaldehyde**.



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Caption: General procedure for handling **4-(Diethylamino)salicylaldehyde** from receipt to disposal.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for syntheses involving **4-(Diethylamino)salicylaldehyde** are typically proprietary to the research institution or company developing the procedure and are not publicly available in safety documents. This compound is primarily used as a chemical intermediate in the synthesis of other molecules, such as Schiff-base ligands.[11][12]

Information regarding signaling pathways is not applicable, as **4-(Diethylamino)salicylaldehyde** is a laboratory chemical and not a therapeutic agent for which biological signaling pathways are typically investigated.

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